

The Covalent Inhibition of Importin-5 by Goyazensolide: A Technical Guide

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Compound of Interest

Compound Name: **Goyazensolide**

Cat. No.: **B1232741**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the mechanism and consequences of the covalent inhibition of Importin-5 (IPO5) by the natural product **Goyazensolide**.

Goyazensolide, a sesquiterpene lactone, has been identified as a selective covalent inhibitor of the oncoprotein IPO5, a key mediator of nuclear protein import.^[1] This document summarizes the quantitative data, details the key experimental protocols used in this discovery, and provides visual representations of the associated biological pathways and experimental workflows.

Executive Summary

Goyazensolide is a natural product that covalently modifies Importin-5, a crucial protein transporter responsible for shuttling cargo proteins into the nucleus.^[1] This covalent engagement disrupts the normal function of IPO5, leading to the inhibition of nuclear import of specific cargo proteins, such as the Ras GTPase-activating protein (GAP) negative regulator, RASAL2.^[2] The inhibition of RASAL2 nuclear import by **Goyazensolide** has been shown to have downstream effects on cellular signaling, including the reduction of phosphorylated AKT (pAKT), a key node in cell survival pathways.^[2] Furthermore, **Goyazensolide** can perturb the interaction between IPO5 and the nuclear localization sequences (NLSS) of viral proteins, suggesting potential antiviral applications.^[1] The identification of IPO5 as the target of **Goyazensolide** was achieved through a chemical proteomics approach using a synthetically derived alkyne-tagged probe of the natural product.^[1]

Quantitative Data Summary

The inhibitory effect of **Goyazensolide** on the function of IPO5 has been quantified in cellular assays. The following tables summarize the key findings from studies on the treatment of cancer cell lines with **Goyazensolide**.

Table 1: Effect of Goyazensolide on RASAL2 Cellular Localization

This table presents the dose-dependent effect of a 3-hour treatment with **Goyazensolide** on the subcellular localization of the IPO5 cargo protein, RASAL2, in SW620 colon cancer cells. The data is presented as the ratio of cytosolic to nuclear fluorescence intensity of RASAL2. An increase in this ratio indicates an inhibition of nuclear import.

| Goyazensolide Concentration | Mean Cytosolic/Nuclear Ratio of RASAL2 |
|-----------------------------|--|
| 0 µM (DMSO control) | 1.2 |
| 1.0 µM | 1.8 |
| 2.5 µM | 2.0 |

Table 2: Goyazensolide Concentration for Inhibition of Downstream Signaling and NLS Binding

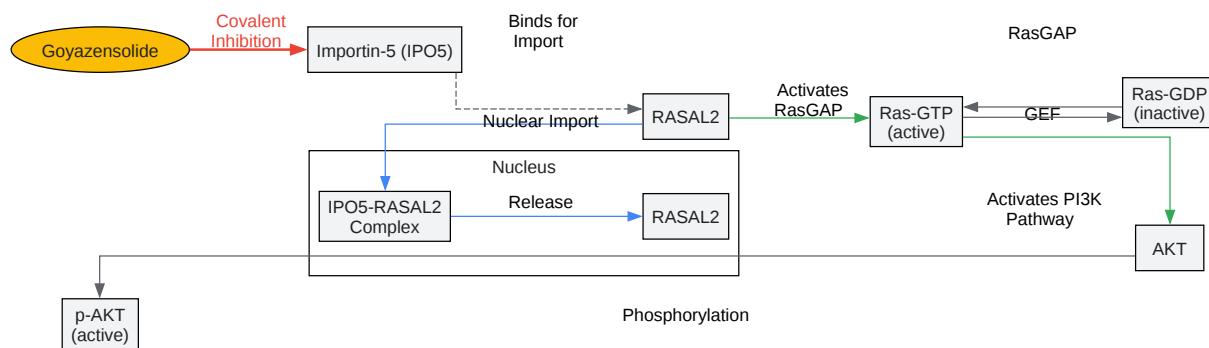
This table outlines the specific concentrations of **Goyazensolide** used to demonstrate its inhibitory effects on a key downstream signaling molecule and on the binding of IPO5 to viral nuclear localization sequences.

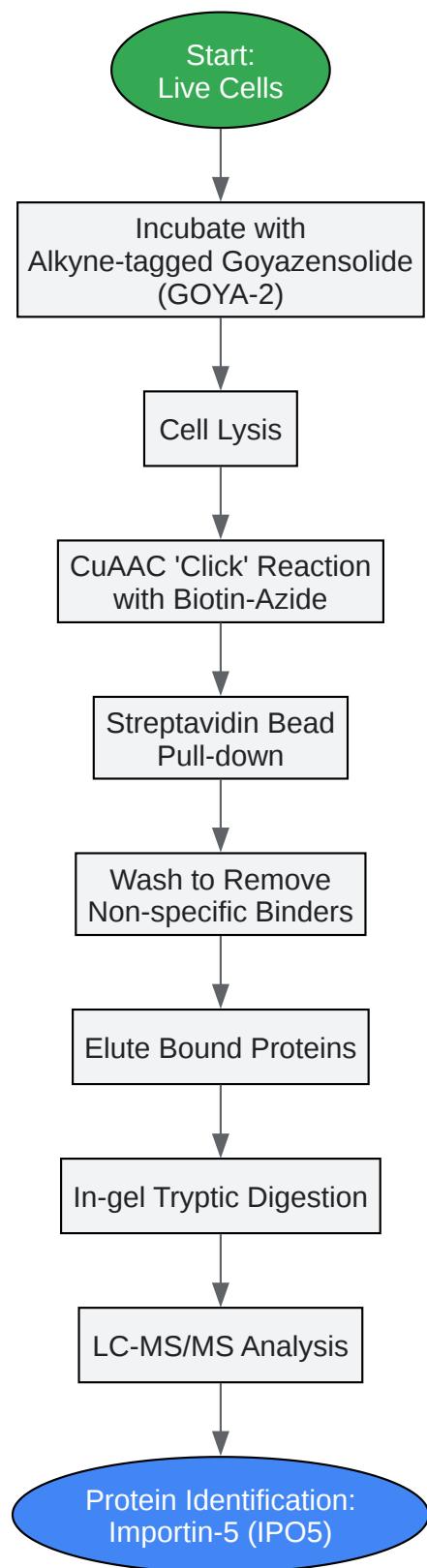
| Experimental Assay | Cell Line | Goyazensolide Concentration | Observed Effect |
|-------------------------------|-----------|-----------------------------|--|
| p-AKT (Ser473) Immunoblot | SW620 | 5 μ M | Dramatic reduction in p-AKT levels after 4 hours. |
| IPO5 Pull-Down with Viral NLS | HT29 | 10 μ M | Inhibition of IPO5 binding to NLS-1 (HIV Rev) and NLS-2 (Influenza A PB1). |

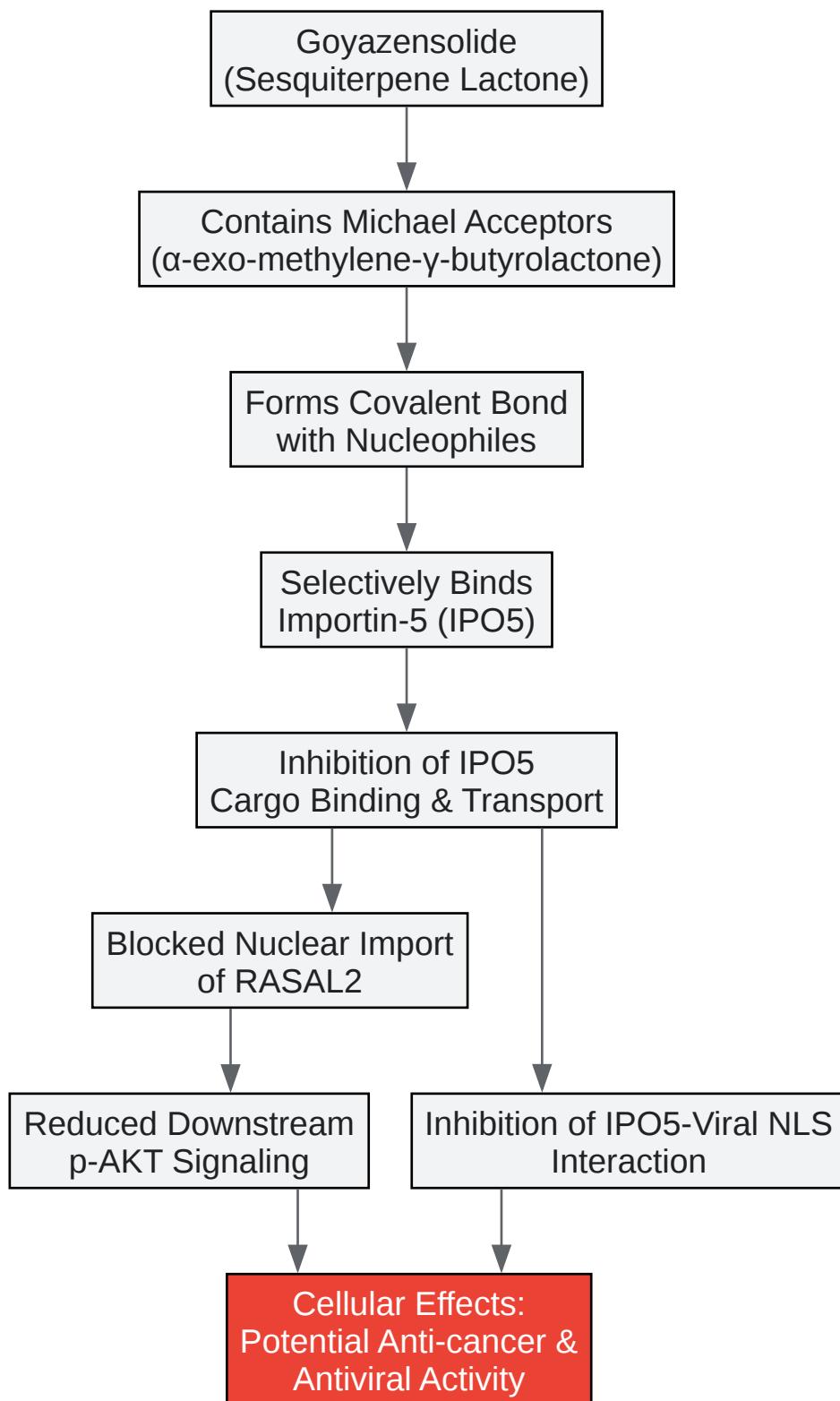
Signaling and Experimental Diagrams

The following diagrams, generated using the DOT language, illustrate the key biological pathways and experimental workflows discussed in this guide.

Diagram 1: IPO5-RASAL2 Signaling Pathway and Inhibition by Goyazensolide





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References

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